

Analytical methods for the quantification of strontium ions

Author: BenchChem Technical Support Team. **Date:** December 2025

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A Comprehensive Guide to Analytical Methods for the Quantification of Strontium Ions

For researchers, scientists, and drug development professionals, the accurate quantification of strontium ions (Sr^{2+}) is crucial in various fields, from environmental monitoring and geochemistry to pharmaceutical and clinical studies. This guide provides an objective comparison of the primary analytical techniques used for strontium quantification, supported by experimental data and detailed protocols.

Comparison of Key Analytical Methods

Several instrumental methods are available for the determination of strontium concentrations in diverse sample matrices. The most prominent techniques include Inductively Coupled Plasma-Mass Spectrometry (ICP-MS), Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES), Atomic Absorption Spectroscopy (AAS), and Ion Chromatography (IC). Each method offers distinct advantages and limitations in terms of sensitivity, matrix tolerance, and throughput.

Quantitative Performance

The choice of an analytical method is often dictated by the required sensitivity and the expected concentration range of strontium in the samples. The table below summarizes the key quantitative performance parameters for the most common techniques.

Parameter	ICP-MS	ICP-OES	AAS (Graphite Furnace)	Ion Chromatography (IC)
Detection Limit (LOD)	< 1 ng/L (ppt) - 0.1 µg/L (ppb)[1][2]	0.4 - tens of µg/L (ppb)[1][3][4]	0.1 - 3 µg/L (ppb) [5][6][7]	2.3 ng/L (ppt) (with preconcentration)[8]
Linear Range	ng/L to mg/L	µg/L to high mg/L	µg/L to low mg/L[5][6][9]	ng/L to mg/L[8]
Precision (%RSD)	Typically < 5% [10]	Generally < 5% [11]	< 10%[5][6]	< 2%[8]
Primary Advantages	Highest sensitivity, isotopic analysis	Robust, high matrix tolerance, multi-element	Lower cost, widely available	Speciation analysis, good for complex matrices
Primary Limitations	Higher cost, potential isobaric interferences	Lower sensitivity than ICP-MS	Slower, single-element analysis	Requires preconcentration for trace levels

Inductively Coupled Plasma-Mass Spectrometry (ICP-MS)

ICP-MS is a highly sensitive technique capable of detecting metals and several non-metals at concentrations as low as parts per trillion (ppt).[1] It is particularly useful for trace and ultra-trace element analysis.

Experimental Protocol for ICP-MS

1. Sample Preparation:

- Aqueous Samples (e.g., serum, water): Samples are typically diluted with a weak acid solution, most commonly 1-2% nitric acid (HNO_3)[12][13]. For serum samples, a 1-in-10 dilution is common to reduce matrix effects.[12]

- Solid Samples (e.g., tissues, bone, soil): Acid digestion is required to solubilize the strontium. This often involves heating the sample with concentrated nitric acid[12][14]. Microwave digestion systems can accelerate this process.[15]

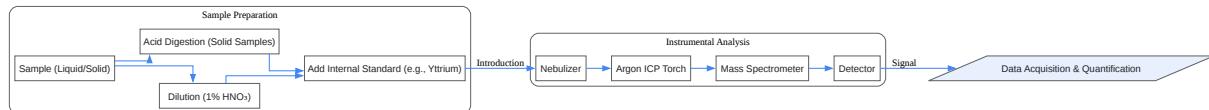
2. Calibration:

- External calibration standards are prepared from a certified strontium stock solution. The standards should cover the expected concentration range of the samples and be matrix-matched as closely as possible.
- An internal standard (e.g., Yttrium) is often added to all samples and standards to correct for instrumental drift and matrix effects.[12]

3. Instrumental Analysis:

- The prepared sample is introduced into the ICP-MS via a nebulizer, which creates a fine aerosol.
- The aerosol is transported to the argon plasma, which dries, atomizes, and ionizes the strontium.
- The ions are then guided into the mass spectrometer, where they are separated based on their mass-to-charge ratio. The isotope ^{88}Sr is commonly monitored due to its high abundance and freedom from significant interferences.[12]
- The detector counts the number of ions for the selected mass, and the software converts this into a concentration based on the calibration curve.

Experimental Workflow: ICP-MS

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Caption: General experimental workflow for strontium quantification by ICP-MS.

Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES)

ICP-OES is a robust technique for elemental analysis, suitable for a wide range of concentrations from sub-parts per million (ppm) to weight percent levels. While less sensitive than ICP-MS, it is often more tolerant of complex sample matrices.[\[1\]](#)

Experimental Protocol for ICP-OES

1. Sample Preparation:

- Sample preparation is similar to that for ICP-MS. Aqueous samples are often acidified.
- For solid samples, such as rice or fish bones, dry ashing followed by dissolution in acid, or wet digestion with nitric acid is common.[\[16\]](#)[\[17\]](#)

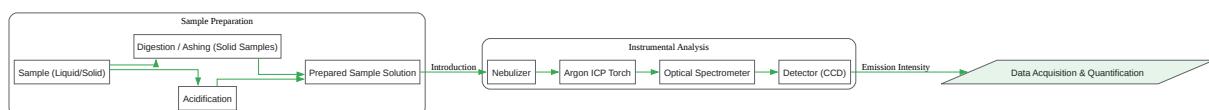
2. Calibration:

- Multi-element calibration standards are prepared by diluting certified stock solutions in a matrix that mimics the samples.

3. Instrumental Analysis:

- The sample solution is nebulized and introduced into the argon plasma.
- The high temperature of the plasma excites the strontium atoms and ions, causing them to emit light at characteristic wavelengths.
- The emitted light is collected and passed through a spectrometer, which separates the light into its component wavelengths.
- The intensity of the emission at a specific wavelength for strontium (e.g., 407.771 nm) is measured by a detector.^[17] This intensity is proportional to the concentration of strontium in the sample.

Experimental Workflow: ICP-OES



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Caption: General experimental workflow for strontium quantification by ICP-OES.

Atomic Absorption Spectroscopy (AAS)

AAS is a well-established and cost-effective technique for quantifying single elements in a sample. Graphite Furnace AAS (GFAAS) offers enhanced sensitivity compared to Flame AAS (FAAS).

Experimental Protocol for AAS

1. Sample Preparation:

- Samples are diluted to fall within the linear range of the calibration curve. For biological samples like plasma and urine, a 20- to 50-fold dilution with dilute nitric acid is typical.[5][6]
- To overcome chemical and ionization interferences, a releasing agent or ionization suppressor, such as a lanthanum chloride-potassium chloride solution, is added to both samples and standards.[9]

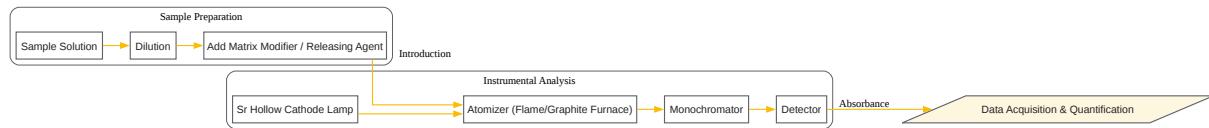
2. Calibration:

- A series of strontium standards is prepared in the same matrix as the samples.

3. Instrumental Analysis:

- A hollow cathode lamp emitting light at a wavelength specific to strontium (460.7 nm) is used.
- For Flame AAS: The sample solution is aspirated into a flame (e.g., air-acetylene), where it is atomized.
- For Graphite Furnace AAS: A small volume of the sample is pipetted into a graphite tube, which is then heated in a programmed sequence to dry, char, and finally atomize the sample at a high temperature (e.g., 2600 °C).[5]
- The ground-state strontium atoms in the flame or furnace absorb the light from the lamp.
- A detector measures the amount of light absorbed, which, according to the Beer-Lambert law, is proportional to the concentration of strontium.

Experimental Workflow: AAS



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Caption: General experimental workflow for strontium quantification by AAS.

Ion Chromatography (IC)

IC is a powerful technique for separating and quantifying ions, including alkali earth metals like strontium. It is particularly useful for samples with high salt matrices and when information about the ionic form of the element is needed. When combined with preconcentration techniques, IC can achieve very low detection limits.[8][18]

Experimental Protocol for IC

1. Sample Preparation:

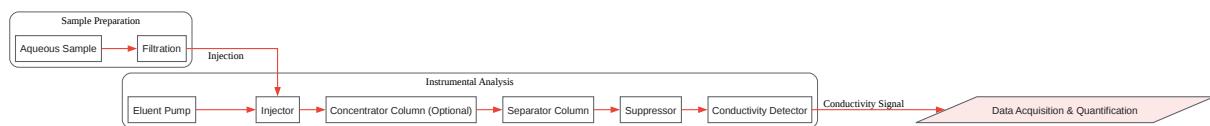
- Samples are typically filtered to remove particulates. For trace analysis in clean matrices like deionized water, minimal preparation is needed.[8] For complex matrices like urine, a preconcentration step such as oxalate coprecipitation may be employed.[19]

2. Instrumental Analysis:

- Preconcentration (for trace analysis): A specific volume of the sample is loaded onto a concentrator column, which selectively retains cations like Sr^{2+} while allowing the matrix to pass through.[8]

- Separation: The retained ions are then eluted from the concentrator column and onto an analytical separator column (e.g., a cation-exchange column like IonPac CS12A).[8]
- An eluent, such as methanesulfonic acid (MSA), is pumped through the system to separate the ions based on their affinity for the stationary phase.[8]
- Detection: After separation, the eluent passes through a suppressor to reduce background conductivity, and then to a conductivity detector. The change in conductivity is proportional to the concentration of the eluting ion.

Experimental Workflow: IC



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Caption: General experimental workflow for strontium quantification by IC.

Conclusion

The selection of an appropriate analytical method for strontium quantification depends on a careful consideration of factors such as the required detection limit, sample matrix complexity, available instrumentation, and cost. For ultra-trace analysis and isotopic information, ICP-MS is the superior choice. ICP-OES offers a robust and versatile alternative for a wide range of concentrations, particularly in samples with high dissolved solids. AAS provides a cost-effective solution for routine analysis of a smaller number of samples. Ion Chromatography is an excellent option for analyzing high-salinity samples and when speciation is of interest. By understanding the principles and protocols of each technique, researchers can make an

informed decision to ensure accurate and reliable quantification of strontium ions in their specific application.

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- To cite this document: BenchChem. [Analytical methods for the quantification of strontium ions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b079881#analytical-methods-for-the-quantification-of-strontium-ions\]](https://www.benchchem.com/product/b079881#analytical-methods-for-the-quantification-of-strontium-ions)

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